

Toceranib Storage & Handling Specifications

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Compound Focus: Toceranib

CAS No.: 356068-94-5

Cat. No.: S545520

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The table below summarizes the key storage and handling parameters for **Toceranib**, primarily derived from the manufacturer's official labeling and research chemical suppliers [1] [2] [3].

Specification	Details
Storage Temperature	Controlled room temperature, 68°F to 77°F (20°C to 25°C) [2] [3].
Moisture & Light	Protect from moisture and light. Keep the container tightly closed [1] [2].
Stability	The chemical is stable at room temperature for shipping and storage. Do not refrigerate [4] [5].
Handling Precautions	For lab use only. Not for human or veterinary therapeutic use. Wear appropriate personal protective equipment (PPE) [6] [5].

Detailed Handling & Troubleshooting for Researchers

Adhering to the following protocols will ensure the integrity of your research samples and your personal safety.

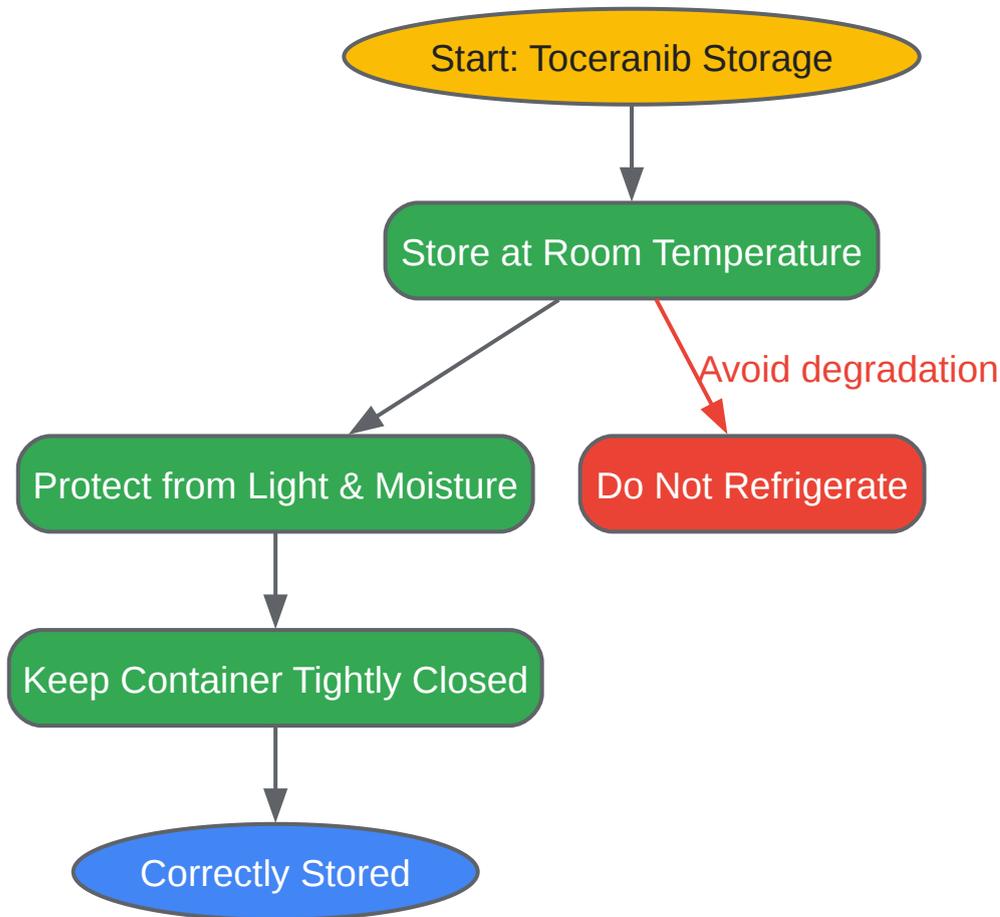
- General Handling & PPE:** When handling the powder or tablets, wear disposable gloves [1] [7]. Do not split, break, or crush tablets, as this disrupts the protective coating and increases exposure risk [2] [7].

- **Solubility for *In Vitro* Work:** **Toceranib** phosphate is soluble in DMSO and water, with a reported solubility of **2 mg/mL (4.04 mM)** in both. It is insoluble in ethanol [5].
- **Waste Disposal:** **Toceranib** and its metabolites are excreted in feces, urine, and vomit. Seal all contaminated waste (including gloves) in a plastic bag for disposal. Wash soiled laundry separately from other household or lab laundry [1] [7].

Frequently Asked Questions

- **What is the chemical stability of Toceranib?** One research chemical supplier indicates that stability testing shows the product can be shipped without cooling and is stable at room temperature for at least one month [5].
- **What should I do if the powder is exposed to moisture or light?** The official recommendation is to protect the drug from both. If exposure occurs, the compound may degrade. It is advisable to properly dispose of the affected batch and use a new one for experiments to ensure accurate results [1].
- **Are there any special handling concerns for animal dosing?** If you are administering the commercial tablet form to animals in a research setting, handle it as a hazardous agent. Wear gloves, give the tablet whole, and ensure the animal consumes the entire dose to prevent human exposure [2] [7].

The diagram below summarizes the decision-making process for proper **Toceranib** storage.



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